

Applications of ^{13}C labeled acetone in research

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Compound of Interest

Compound Name:	Acetone-1,3- $^{13}\text{C}_2$
CAS No.:	7217-25-6
Cat. No.:	B108455

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Abstract

Stable isotope labeling has become an indispensable tool in modern scientific research, offering unparalleled insights into complex biological and chemical systems. Among the various isotopically labeled compounds, ^{13}C labeled acetone holds a unique position due to its versatility as a metabolic tracer, an internal standard for mass spectrometry, a probe in nuclear magnetic resonance studies, and a tool for elucidating chemical reaction mechanisms. This technical guide provides a comprehensive overview of the core applications of ^{13}C labeled acetone, designed for researchers, scientists, and drug development professionals. We will delve into the theoretical underpinnings and practical methodologies of its use in ^{13}C Metabolic Flux Analysis (^{13}C -MFA), its role in enhancing accuracy in quantitative mass spectrometry, its utility in advanced NMR spectroscopy, its application in mechanistic organic chemistry, and its potential in clinical diagnostics through breath analysis. This guide aims to equip the reader with the foundational knowledge and practical insights necessary to effectively leverage ^{13}C labeled acetone in their research endeavors.

PART 1: The Foundation: Understanding ^{13}C Labeled Acetone

Carbon-13 (^{13}C) is a stable, non-radioactive isotope of carbon, accounting for approximately 1.1% of natural carbon. Its nucleus possesses a nuclear spin of $\frac{1}{2}$, making it NMR-active. In ^{13}C labeled acetone, one or more of the ^{12}C atoms are replaced with ^{13}C atoms. Common forms include acetone-2- ^{13}C , where the carbonyl carbon is labeled, and acetone-1,3- $^{13}\text{C}_2$, where the two methyl carbons are labeled[1]. This isotopic substitution results in a molecule that is chemically identical to its unlabeled counterpart but possesses a distinct mass and a detectable NMR signal, properties that are exploited in a multitude of research applications.

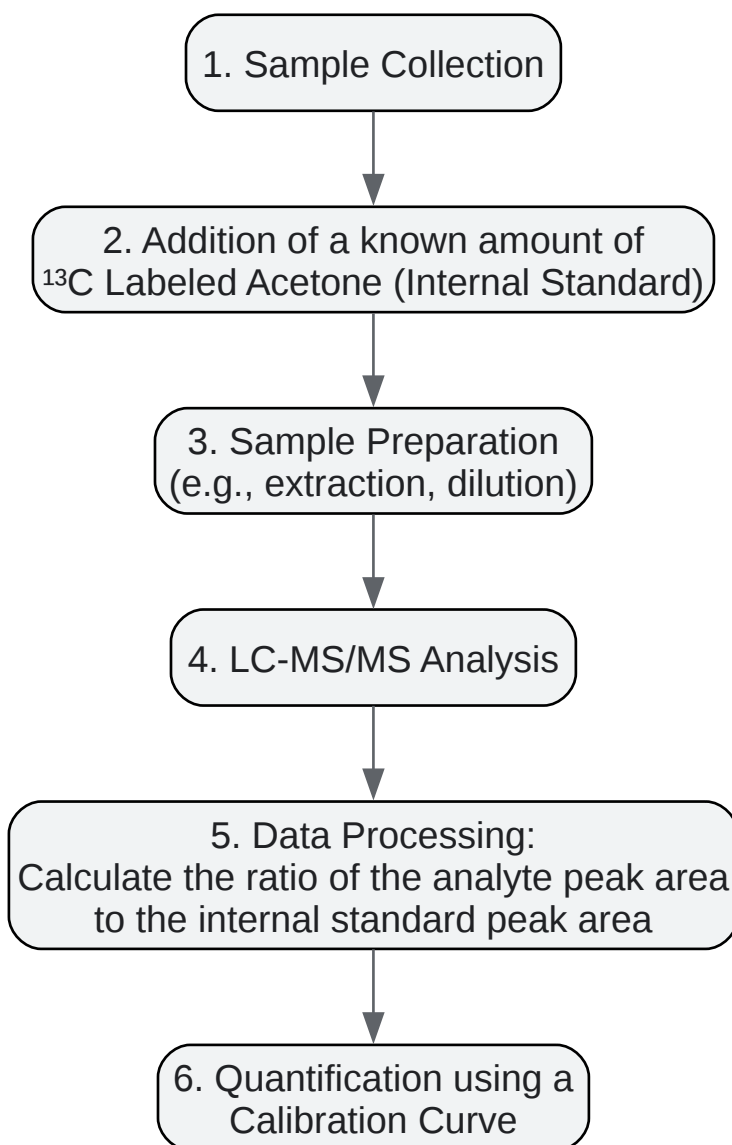
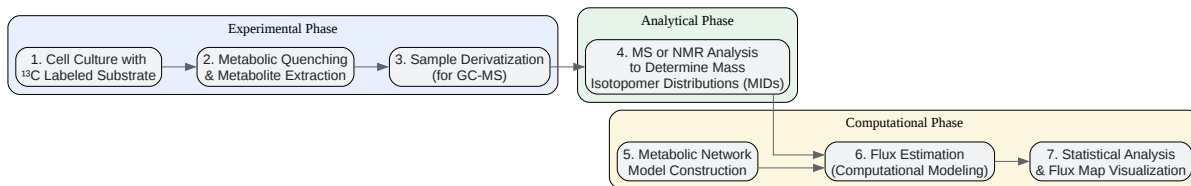
The choice of labeling position is a critical experimental consideration. For instance, labeling the carbonyl carbon (acetone-2- ^{13}C) versus the methyl carbons (acetone-1,3- $^{13}\text{C}_2$) will result in different fragmentation patterns in mass spectrometry and distinct signal propagation in metabolic pathways, allowing for targeted investigation of specific biochemical transformations.

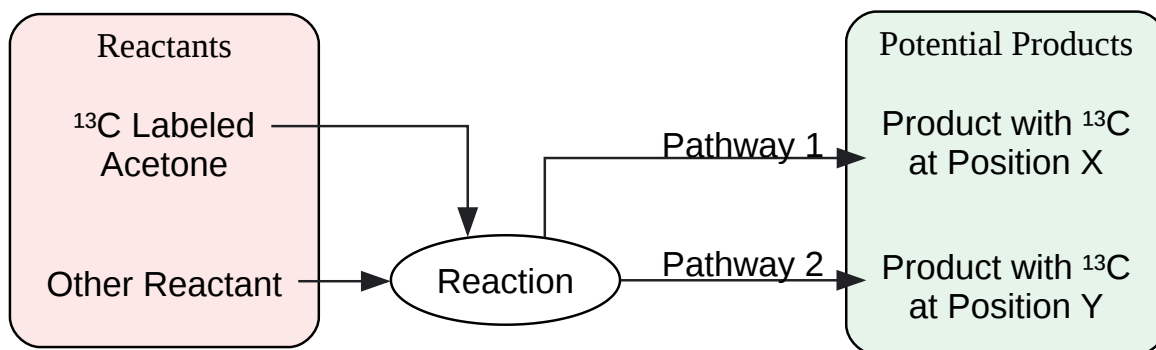
PART 2: Core Applications of ^{13}C Labeled Acetone Illuminating Cellular Metabolism with ^{13}C Metabolic Flux Analysis (^{13}C -MFA)

Expertise & Experience: ^{13}C -MFA is a powerful technique for quantifying the rates (fluxes) of intracellular metabolic reactions.[2] By introducing a ^{13}C -labeled substrate into a biological system, researchers can trace the path of the labeled carbon atoms as they are incorporated into downstream metabolites. The resulting distribution of ^{13}C in these metabolites, known as mass isotopomer distributions (MIDs), can be measured by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.[3] Computational modeling is then employed to deduce the intracellular fluxes that best explain the observed labeling patterns.[3]

While glucose and amino acids are common ^{13}C -labeled substrates, ^{13}C labeled acetone can be used to probe specific metabolic pathways, particularly in microorganisms capable of its metabolism or in studies of xenobiotic metabolism. The fundamental principles of ^{13}C -MFA remain the same regardless of the substrate.

Experimental Workflow for a Generalized ^{13}C -MFA Experiment:





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Sources

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